

Antibiotic AB-74: Structural Characterization and Molecular Properties[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Antibiotic AB-74

Cat. No.: B12658123

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Executive Summary

Antibiotic AB-74 is a specialized secondary metabolite belonging to the orthosomycin class of antibiotics.[1] Produced by *Streptomyces aquacanus*, it shares structural and mechanistic homology with Hygromycin B and Destomycin.[1] Unlike typical aminoglycosides, AB-74 is distinguished by the presence of a unique spiro-orthoester linkage connecting the carbohydrate moieties, a feature critical to its hydrolytic stability and ribosomal binding affinity.[1]

This guide provides a rigorous technical analysis of the chemical structure, molecular weight, and physicochemical properties of **Antibiotic AB-74**, intended for use in drug discovery and structural biology applications.[1]

Chemical Identity and Classification

Property	Specification
Common Name	Antibiotic AB-74
Chemical Class	Orthosomycin (Aminoglycoside-related)
CAS Registry Number	59794-19-3
PubChem CID	124201461
Producing Organism	Streptomyces aquacanus
Molecular Formula	C ₂₁ H ₃₉ N ₃ O ₁₃
Exact Mass	541.2483 Da
Average Molecular Weight	541.55 g/mol

Structural Nomenclature

The IUPAC name for **Antibiotic AB-74** provides a precise map of its stereochemistry and connectivity:

“

(3'R,3aS,4S,4'R,5'R,6R,6'R,7S,7aS)-6'-(1-amino-2-hydroxyethyl)-4-[(2R,3S,5R,6S)-2,6-dihydroxy-3,5-bis(methylamino)cyclohexyl]oxy-6-(hydroxymethyl)spiro[4,6,7,7a-tetrahydro-3aH-[1,3]dioxolo[4,5-c]pyran-2,2'-oxane]-3',4',5',7-tetrol^[1]

Structural Architecture Analysis

The chemical architecture of AB-74 is defined by three distinct structural domains. Understanding these domains is essential for analyzing its structure-activity relationship (SAR).^[1]

Domain I: The Aminocyclitol Core

Unlike the 2-deoxystreptamine (2-DOS) ring found in kanamycin or gentamicin, AB-74 typically contains an N,N'-dimethyl-2-epi-streptamine or similar diaminocyclitol moiety.^[1]

- **Functionalization:** The ring is substituted with two methylamino groups ($-\text{NHCH}_3$), enhancing basicity and ribosomal RNA affinity.^[1]
- **Stereochemistry:** The specific (2R,3S,5R,6S) configuration dictates the spatial orientation of the hydroxyl and amino groups, critical for hydrogen bonding within the ribosomal A-site.^[1]

Domain II: The Spiro-Orthoester Linkage

The defining feature of the orthosomycin class is the spiro-linked orthoester.^[1]

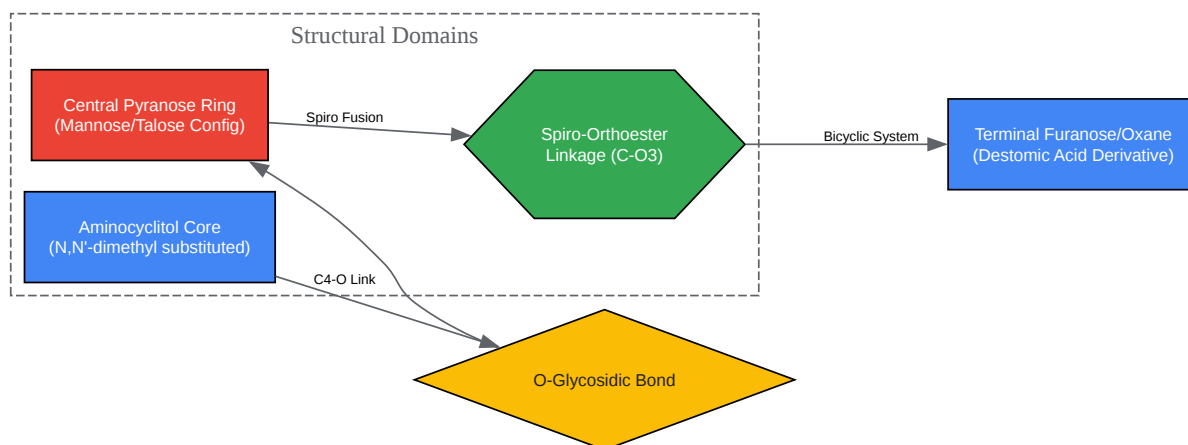
- **Connectivity:** This linkage fuses a furanose-like ring (dioxolane) with a pyranose ring in a spiro configuration.^[1]
- **Chemical Stability:** The orthoester carbon is tetrahedrally bonded to three oxygen atoms. This motif is acid-labile but stable under physiological pH, allowing the molecule to reach its intracellular target.^[1]

Domain III: The Glycosidic Chain

The aminocyclitol is glycosidically linked to the central sugar scaffold. The terminal region often contains a specific amino-sugar or hydroxy-acid derivative (destomic acid related) that extends into the ribosomal tunnel, blocking translocation.^[1]

Structural Connectivity Map

The following diagram illustrates the topological connectivity between these domains.



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Figure 1: Topological connectivity of **Antibiotic AB-74**, highlighting the critical spiro-orthoester motif characteristic of the orthosomycin class.[1]

Physicochemical Properties[1]

For experimental handling and formulation, the following physicochemical parameters are critical.

Parameter	Value	Implications for Handling
Solubility	High in H ₂ O, MeOH; Low in non-polar solvents	Dissolve in aqueous buffers or dilute acid for stock solutions. [1]
pKa (Calculated)	~7.5 - 8.5 (Amino groups)	Cationic at physiological pH; binds negatively charged rRNA backbone. [1]
H-Bond Donors	13	High potential for hygroscopicity; store desiccant-sealed. [1]
H-Bond Acceptors	16	Extensive interaction network with solvent and target. [1]
Stability	Acid-labile (Orthoester hydrolysis)	Avoid prolonged exposure to pH < 4. [1] Stable in neutral/alkaline solutions. [1]
Polar Surface Area	258 Å ²	Poor passive membrane permeability; likely requires active transport (e.g., EDP-I system). [1]

Mechanism of Action

Antibiotic AB-74 functions as a potent inhibitor of bacterial protein synthesis.[\[1\]](#) Its mechanism is distinct from classical aminoglycosides (which induce mistranslation) and aligns with the translocation inhibition model of orthosomycins.[\[1\]](#)

- **Uptake:** The polycationic molecule crosses the bacterial outer membrane and is actively transported across the inner membrane via the electron transport system (membrane potential dependent).
- **Binding:** AB-74 binds to a conserved pocket in the 30S ribosomal subunit, specifically interacting with Helix 44 of the 16S rRNA.[\[1\]](#)

- Inhibition: The bulky spiro-orthoester moiety sterically hinders the movement of tRNA from the A-site to the P-site.[1]
- Result: Elongation is arrested, leading to the cessation of polypeptide synthesis and bacterial cell death.[1]

References

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- To cite this document: BenchChem. [Antibiotic AB-74: Structural Characterization and Molecular Properties[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12658123/docs#antibiotic-ab-74-structural-characterization-and-molecular-properties-1\]](https://www.benchchem.com/product/b12658123/docs#antibiotic-ab-74-structural-characterization-and-molecular-properties-1)

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